

Technical Guide: Amine Compounds in Drug Discovery

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Compound of Interest

Compound Name: Cyclopentyl-(3-methyl-indan-1-YL)-amine

Cat. No.: B1423892

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Disclaimer: The initially requested compound, **Cyclopentyl-(3-methyl-indan-1-YL)-amine**, is not associated with a publicly registered CAS number and lacks detailed technical information in scientific databases.[1] To fulfill the structural and content requirements of this guide, the well-documented and structurally related secondary amine, Cyclopentyl-methyl-amine (CAS: 2439-56-7), will be used as an illustrative example. All data presented herein pertains to this surrogate compound.

Introduction to Cyclopentyl-methyl-amine

Cyclopentyl-methyl-amine is a secondary amine that serves as a valuable building block in organic synthesis.[2] Its structural motif, featuring a cyclopentyl ring attached to a methylamine group, makes it a useful intermediate in the development of pharmaceuticals and agrochemicals.[2][3] As a secondary amine, it readily participates in common reactions like alkylation and acylation, allowing for its incorporation into more complex molecular architectures.[3]

Chemical and Physical Properties

The fundamental properties of Cyclopentyl-methyl-amine are summarized below. This data is essential for experimental design, safety assessments, and computational modeling.

Table 2.1: Compound Identifiers

Identifier	Value	Source
CAS Number	2439-56-7	[2] [3] [4] [5]
Molecular Formula	C ₆ H ₁₃ N	[2] [3] [4] [5]
Molecular Weight	99.17 g/mol	[3] [5]
IUPAC Name	N-methylcyclopentanamine	[4]
SMILES	CNC1CCCC1	[3] [4]
InChI Key	KKTBUCVHSCATGB-UHFFFAOYSA-N	[3] [6]

Table 2.2: Physicochemical Data

Property	Value	Conditions
Appearance	Colorless to pale yellow liquid	Room Temperature [3]
Density	0.840 g/cm ³	25 °C [7] [8]
Boiling Point	118-122 °C	760 mmHg [7] [9]
Flash Point	6.9 °C	[2]
Refractive Index	1.445 - 1.448	[2] [8]
Vapor Pressure	15.8 mmHg	25 °C [2]
pKa (Predicted)	10.94 ± 0.20	[6]

Experimental Protocols

Due to the hazardous nature of Cyclopentyl-methyl-amine, strict adherence to safety protocols is mandatory. The following outlines the standard procedures for handling and responding to exposure.

Safe Handling and Storage Protocol

This protocol is based on established hazard classifications, including Acute Toxicity (Oral), Skin Irritation, and Serious Eye Damage.[\[5\]](#)

1. Engineering Controls:

- Work exclusively in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.
- Use explosion-proof electrical and ventilation equipment due to the compound's flammability.

2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield that conform to OSHA 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[6\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

3. Handling Procedures:

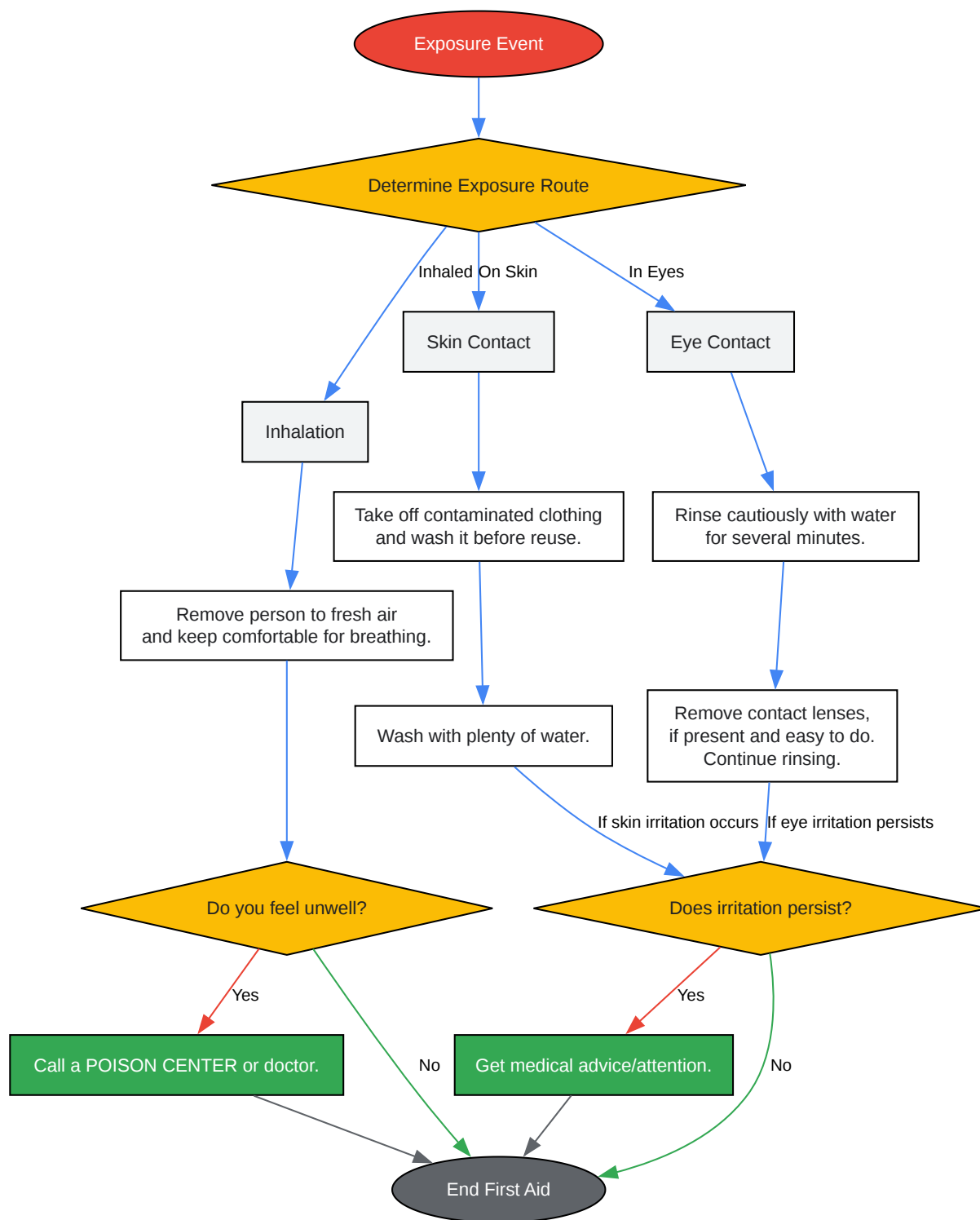
- Avoid breathing vapors, mist, or gas.[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)
- Keep the compound away from heat, sparks, open flames, and other sources of ignition.
- Take precautionary measures against static discharge.

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[6\]](#)
- The designated storage class is 6.1C for combustible, acute toxic compounds.[\[5\]](#)
- Store away from strong oxidizing agents.

Visualized Workflows and Pathways

Diagrams are crucial for conveying complex workflows and relationships. The following Graphviz diagram illustrates the logical flow of first aid measures following an accidental exposure to Cyclopentyl-methyl-amine.



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Figure 1: First Aid Workflow for Cyclopentyl-methyl-amine Exposure.

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